

Basic Yellow 57: A Technical Safety Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic yellow 57

Cat. No.: B008371

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Basic Yellow 57** (C.I. 12719; CAS No. 68391-31-1), a monoazo dye. The information is intended to support laboratory risk assessments and ensure safe handling practices. Data has been compiled from various sources, including regulatory assessments and scientific literature, to provide a thorough understanding of the substance's properties and potential hazards.

Core Safety Data

The following tables summarize the key quantitative data for **Basic Yellow 57**, facilitating a clear comparison of its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₉ H ₂₂ ClN ₅ O
Molecular Weight	371.87 g/mol
Physical Form	Orange-yellow fine powder
Water Solubility	4.75 g/L at 28°C ^[1]
Log P (Octanol/Water Partition Coefficient)	0.063–1.14 (temperature-dependent) ^[1]
Melting Point	Not Available
Boiling Point	Not Available
Vapor Pressure	3.70 mmHg at 25°C

Table 2: Toxicological Data

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity (LD ₅₀)	Mouse	Oral	2350 mg/kg bw[2]	Harmful if swallowed
Rat (Sprague-Dawley)	Oral	>2000 mg/kg bw	Not Classified	
Rat (CFY)	Oral	1000 - 2000 mg/kg bw	Harmful if swallowed	
Acute Dermal Toxicity (LD ₅₀)	Rat (Sprague-Dawley)	Dermal	>2000 mg/kg bw[2]	Not Classified
Skin Irritation/Corrosion	Rabbit	Dermal	Not irritating	Not Classified
Eye Irritation/Corrosion	Rabbit	Ocular	Not irritating[3]	Causes serious eye irritation (Predicted by EpiOcular™ assay)[3]
Skin Sensitization	Mouse (LLNA)	Dermal	Not sensitizing (up to 10%)[3]	Not Classified
Guinea Pig (Maximization)	Dermal	Not sensitizing	Not Classified	
Subchronic Oral Toxicity (90-day)	Rat	Oral	LOAEL: 100 mg/kg bw/day	May cause damage to organs through prolonged or repeated exposure
Genotoxicity (Ames Test)	S. typhimurium	In vitro	Not mutagenic (up to 5000 µg/plate)[3][4]	Not Classified

Genotoxicity (Mouse Lymphoma Assay)	Mouse Lymphoma Cells	In vitro	Not mutagenic (up to 1000 µg/ml)[3][4]	Not Classified
--	----------------------	----------	---	----------------

Hazard Identification and Handling

Based on available data, **Basic Yellow 57** is classified with the following hazards under the Globally Harmonised System (GHS):

- H302: Harmful if swallowed.
- H319: Causes serious eye irritation.

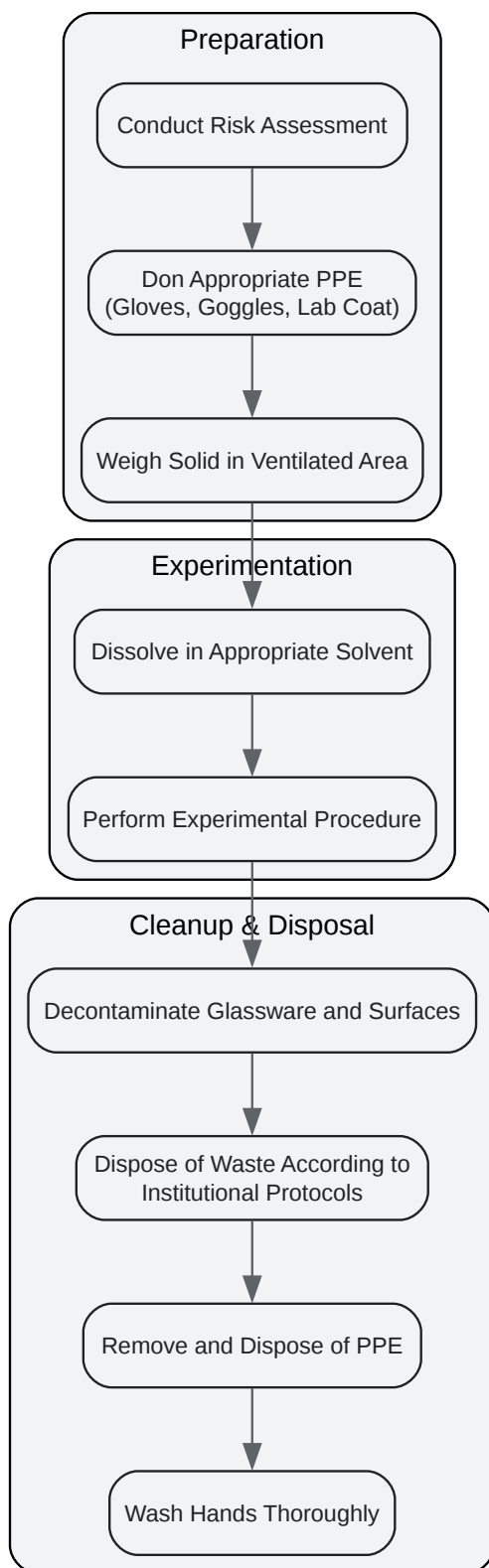
Signal Word: Warning

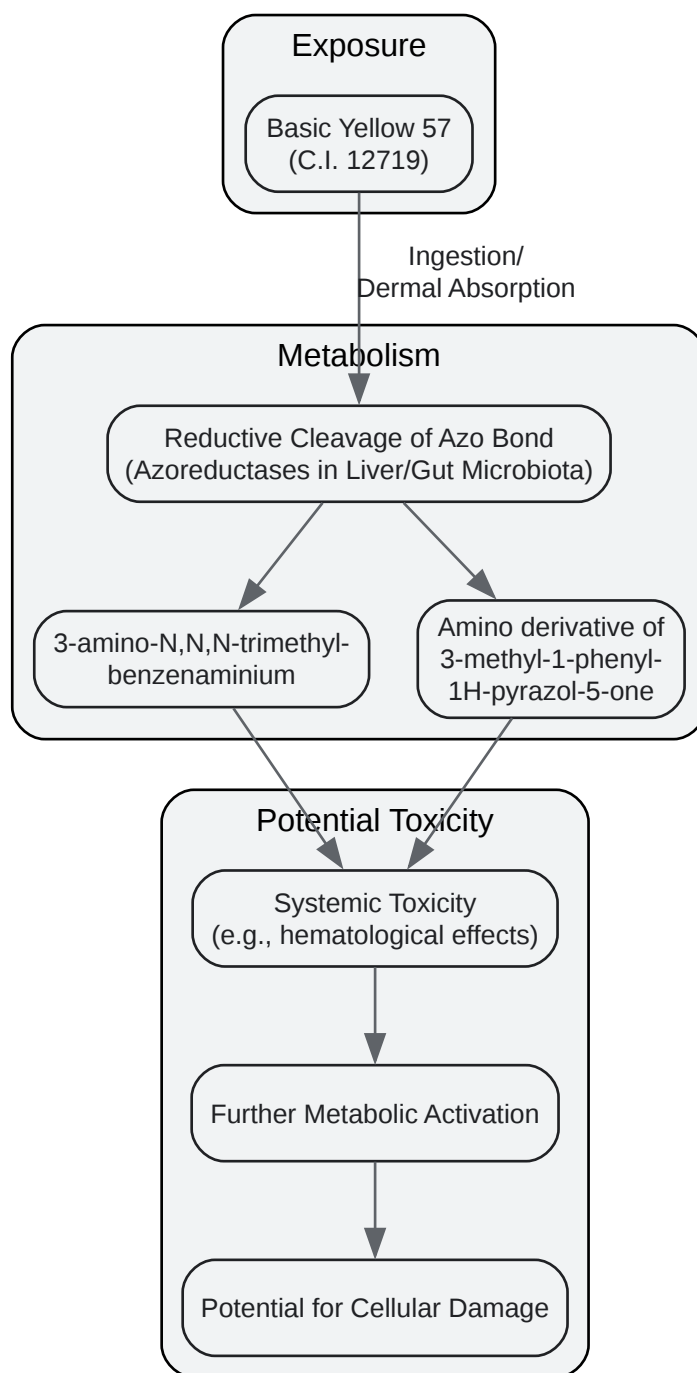
Precautionary Statements:

- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

Laboratory Handling Workflow

The following diagram illustrates a general workflow for the safe handling of **Basic Yellow 57** in a laboratory setting.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Basic Yellow 57 (with Product List) [incidecoder.com]
- 2. Glyphosate - Wikipedia [en.wikipedia.org]
- 3. 4-[(3-Hydroxyanilino)(phenyl)methylidene]-3-methyl-1-phenyl-1H-pyrazol-5(4H)-one - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [cir-safety.org](https://www.cir-safety.org) [[cir-safety.org](https://www.cir-safety.org)]
- To cite this document: BenchChem. [Basic Yellow 57: A Technical Safety Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b008371#basic-yellow-57-safety-data-sheet-for-laboratory-use>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com